

challenges in working with Sarafotoxin S6d

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Compound of Interest

Compound Name: Sarafotoxin S6d

Cat. No.: B15575208

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Technical Support Center: Sarafotoxin S6d

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Sarafotoxin S6d** (SRTX-d). Given the limited specific data on SRTX-d, information from its close structural and functional homologs, Sarafotoxins S6a, S6b, and S6c, is used as a reference. This relationship should be considered when applying these guidelines.

Frequently Asked Questions (FAQs)

Q1: What is **Sarafotoxin S6d** and what is its primary mechanism of action?

Sarafotoxin S6d is a potent vasoconstrictor peptide toxin originally isolated from the venom of the burrowing asp, *Atractaspis engaddensis*. It is structurally and functionally homologous to the mammalian endothelin (ET) family of peptides. Its primary mechanism of action is the activation of endothelin receptors, specifically the ETA and ETB subtypes, which are G-protein coupled receptors. Activation of these receptors triggers the phosphoinositide signal transduction pathway, leading to an elevation of intracellular free calcium and resulting in potent vasoconstriction.

Q2: What are the recommended storage conditions for **Sarafotoxin S6d**?

For long-term storage, lyophilized **Sarafotoxin S6d** powder should be stored at -20°C or -80°C in a desiccated environment. When stored properly, the peptide can be stable for up to three years. Once reconstituted, it is recommended to aliquot the peptide solution into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C for up to one month or at -80°C for up to one year. For short-term storage of a few days, the solution can be kept at 4°C.

Q3: What solvents should I use to reconstitute **Sarafotoxin S6d**?

Sarafotoxin S6d is soluble in water. For in vivo studies, it can be dissolved in 0.1% aqueous acetic acid and then diluted in 0.9% NaCl. For in vitro assays, sterile water or a buffer appropriate for your experimental setup is recommended. Sonication may be used to aid dissolution. Some suppliers recommend 0.1% AcOH for solubilization.

Q4: What are the primary safety concerns when working with **Sarafotoxin S6d**?

Sarafotoxins are highly toxic. They are fatal if swallowed or inhaled and toxic in contact with skin. They are potent cardiotoxins, causing rapid and marked vasoconstriction of coronary vessels, severe atrioventricular block, and a strong positive inotropic effect. They are also potent bronchoconstrictors. Appropriate personal protective equipment (PPE), including eye shields, gloves, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or a fume hood. Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

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